

Ethyl 7-Octenoate: A Technical Guide to its Natural Sources, Biosynthesis, and Analysis

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Compound of Interest

Compound Name: Ethyl 7-octenoate

CAS No.: 35194-38-8

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Date: January 11, 2026

Abstract

Ethyl 7-octenoate (C₁₀H₁₈O₂), a volatile fatty acid ethyl ester, is a naturally occurring compound that contributes to the aromatic profile of various fermented beverages and fruits. While not as extensively studied as its saturated counterpart, ethyl octanoate, understanding the natural origins, biosynthetic pathways, and analytical methodologies for **ethyl 7-octenoate** is crucial for researchers in flavor chemistry, food science, and natural product discovery. This technical guide provides an in-depth exploration of the known natural sources of **ethyl 7-octenoate**, elucidates the key biosynthetic routes in relevant organisms, and presents a detailed protocol for its extraction and quantification.

Introduction: The Chemical and Sensory Profile of Ethyl 7-Octenoate

Ethyl 7-octenoate is an ester characterized by an eight-carbon chain with a terminal double bond at the seventh position and an ethyl group derived from ethanol. This unsaturation in its structure distinguishes it from the more common ethyl octanoate, influencing its chemical reactivity and sensory properties. While detailed organoleptic evaluations are sparse in the literature, it is generally described as possessing a fruity odor, contributing to the complex aroma profiles of the matrices in which it is found.^[1] Its presence, even at trace levels, can impact the overall flavor and consumer perception of food and beverage products.

Documented Natural Sources of Ethyl 7-Octenoate

The occurrence of **ethyl 7-octenoate** in nature is primarily associated with two distinct biological systems: microbial fermentation and fruit metabolism.

Fermented Beverages: A Product of Yeast Metabolism

The most well-documented sources of **ethyl 7-octenoate** are alcoholic beverages such as wine and beer.^[2] During fermentation, yeasts, particularly *Saccharomyces cerevisiae*, produce a wide array of volatile compounds, including a variety of ethyl esters.^{[2][3]} These esters are formed through the enzymatic reaction of ethanol, which is abundantly present during fermentation, with acyl-CoA molecules derived from fatty acid metabolism.^[2] While ethyl octanoate is often reported in higher concentrations, **ethyl 7-octenoate** is also a constituent of the volatile profile of these beverages.

The production of ethyl esters by yeast is influenced by numerous factors, including the yeast strain, fermentation temperature, and the composition of the wort or must. For instance, co-fermentation with non-conventional yeasts like *Torulaspora delbrueckii* alongside *S. cerevisiae* can modulate the production of various esters, including those with an eight-carbon backbone.^[4]

Chinese Quince (*Pseudocydonia sinensis*): A Significant Botanical Source

The fruit of the Chinese quince stands out as a significant natural reservoir of **ethyl 7-octenoate**.^[5] The volatile profile of Chinese quince is rich in various esters, with some studies indicating that isobutyl 7-octenoate and butyl 7-octenoate are major components of the peel oil. The presence of these related esters strongly suggests the corresponding ethyl ester is also a key contributor to its characteristic aroma.

The formation of volatile esters in fruits is a crucial aspect of their ripening process, contributing to their distinct aromas that attract seed dispersers. The biosynthesis of these compounds is a complex process involving the metabolism of fatty acids and amino acids.

Biosynthesis of Ethyl 7-Octenoate: A Tale of Two Pathways

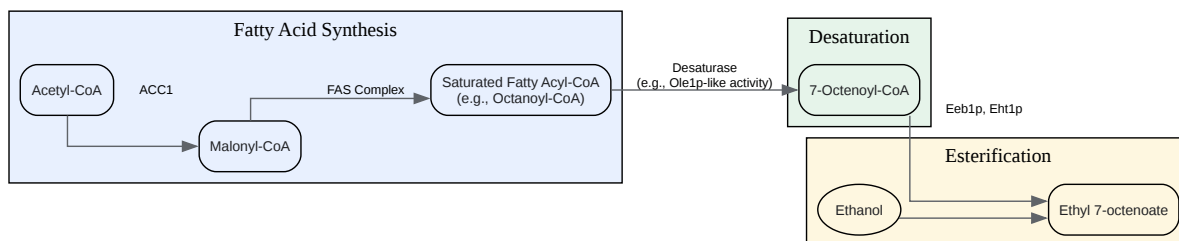
The formation of **ethyl 7-octenoate** in its primary natural sources involves the convergence of fatty acid biosynthesis and esterification processes.

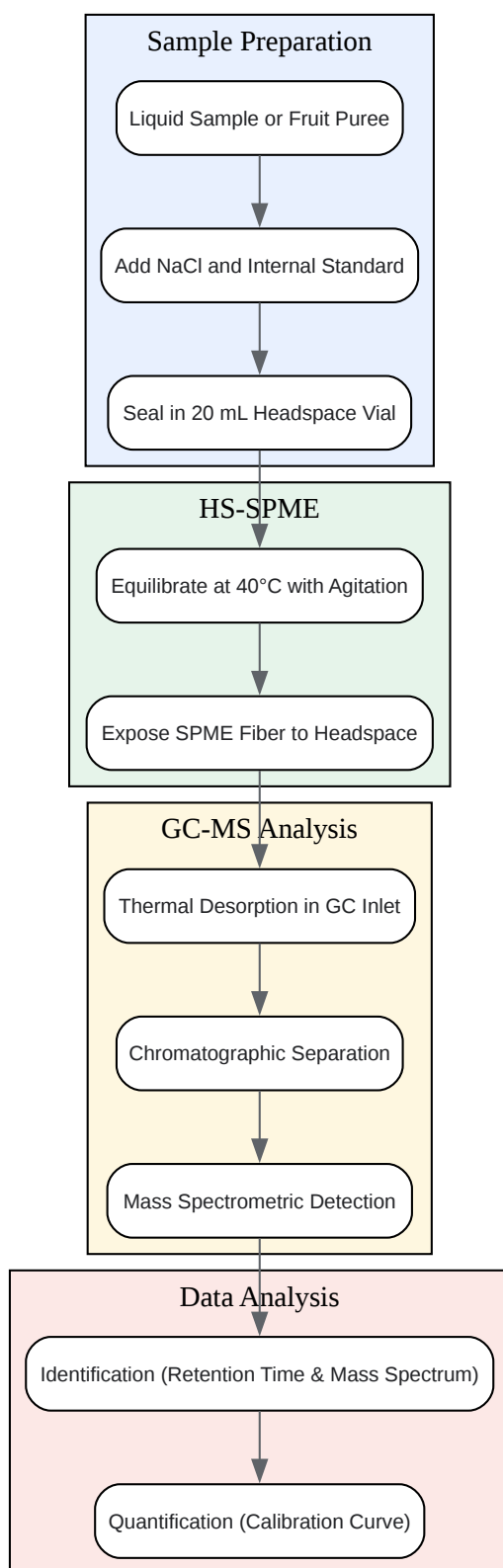
Biosynthesis in *Saccharomyces cerevisiae*

In yeast, the biosynthesis of **ethyl 7-octenoate** is a multi-step process that begins with the de novo synthesis of fatty acids.

- **Fatty Acid Synthesis (FAS):** Acetyl-CoA is the fundamental building block for fatty acid synthesis in the yeast cytosol. Through a series of condensation, reduction, dehydration, and further reduction reactions catalyzed by the fatty acid synthase (FAS) complex, the carbon chain is elongated, typically to saturated fatty acids like palmitic acid (C16:0) and stearic acid (C18:0).
- **Desaturation:** To introduce the double bond characteristic of 7-octenoic acid, a desaturase enzyme is required. *Saccharomyces cerevisiae* possesses the Δ^9 -fatty acid desaturase, Ole1p, which introduces a double bond at the ninth carbon from the carboxyl end of a saturated fatty acyl-CoA. While this enzyme is primarily known for producing oleic acid (18:1 Δ^9), the biosynthesis of shorter-chain unsaturated fatty acids can also occur. The precursor, 7-octenoic acid, is likely formed through a similar desaturation mechanism acting on an octanoyl-CoA substrate.

- Esterification: The final step is the esterification of 7-octenoyl-CoA with ethanol. This reaction is catalyzed by alcohol acyltransferases (AATs). In *S. cerevisiae*, the enzymes Eeb1p and Eht1p are primarily responsible for the synthesis of medium-chain fatty acid ethyl esters. The availability of the precursor 7-octenoyl-CoA and the high concentrations of ethanol during fermentation drive the formation of **ethyl 7-octenoate**.





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Sources

- 1. Parameters Affecting Ethyl Ester Production by *Saccharomyces cerevisiae* during Fermentation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. Characterization of aroma-active compounds in Chinese quince (*Pseudocydonia sinensis* Schneid) by aroma dilution analyses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. office2.jmbfs.org [office2.jmbfs.org]
- 5. electronicsandbooks.com [electronicsandbooks.com]
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